

Solubility Profile of 4-Aminobenzyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminobenzyl alcohol

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This technical guide provides an in-depth overview of the solubility characteristics of **4-Aminobenzyl alcohol** (also known as p-aminobenzyl alcohol), a key intermediate in various synthetic processes within the pharmaceutical and chemical industries. Understanding its solubility is critical for optimizing reaction conditions, purification processes, and formulation development.

Core Physical and Chemical Properties

Property	Value	Source
CAS Number	623-04-1	[1][2]
Molecular Formula	C ₇ H ₉ NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[1][3]
Melting Point	60-65 °C	[1][4]
Boiling Point	171°C/11mmHg	[1][4]

Quantitative Solubility Data

Comprehensive quantitative solubility data for **4-Aminobenzyl alcohol** in a wide range of organic solvents is not readily available in published literature. However, the following data points have been reported:

Solvent	Solubility	Remarks	Source
Dimethyl sulfoxide (DMSO)	50 mg/mL (406.01 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility.	[5]

Qualitative Solubility Profile

Qualitative assessments of **4-Aminobenzyl alcohol**'s solubility have been described in various chemical and safety datasheets. This information is summarized below.

Solvent/Solvent Class	Solubility Description	Source
Water	Partially soluble	[1][4][6]
Alcohols	Soluble	[1][4][6]
Methanol	Slightly Soluble	[1]
Ether	Soluble	[1][4][6]
Benzene	Soluble	[1][4][6]
Chloroform	Soluble	[1]

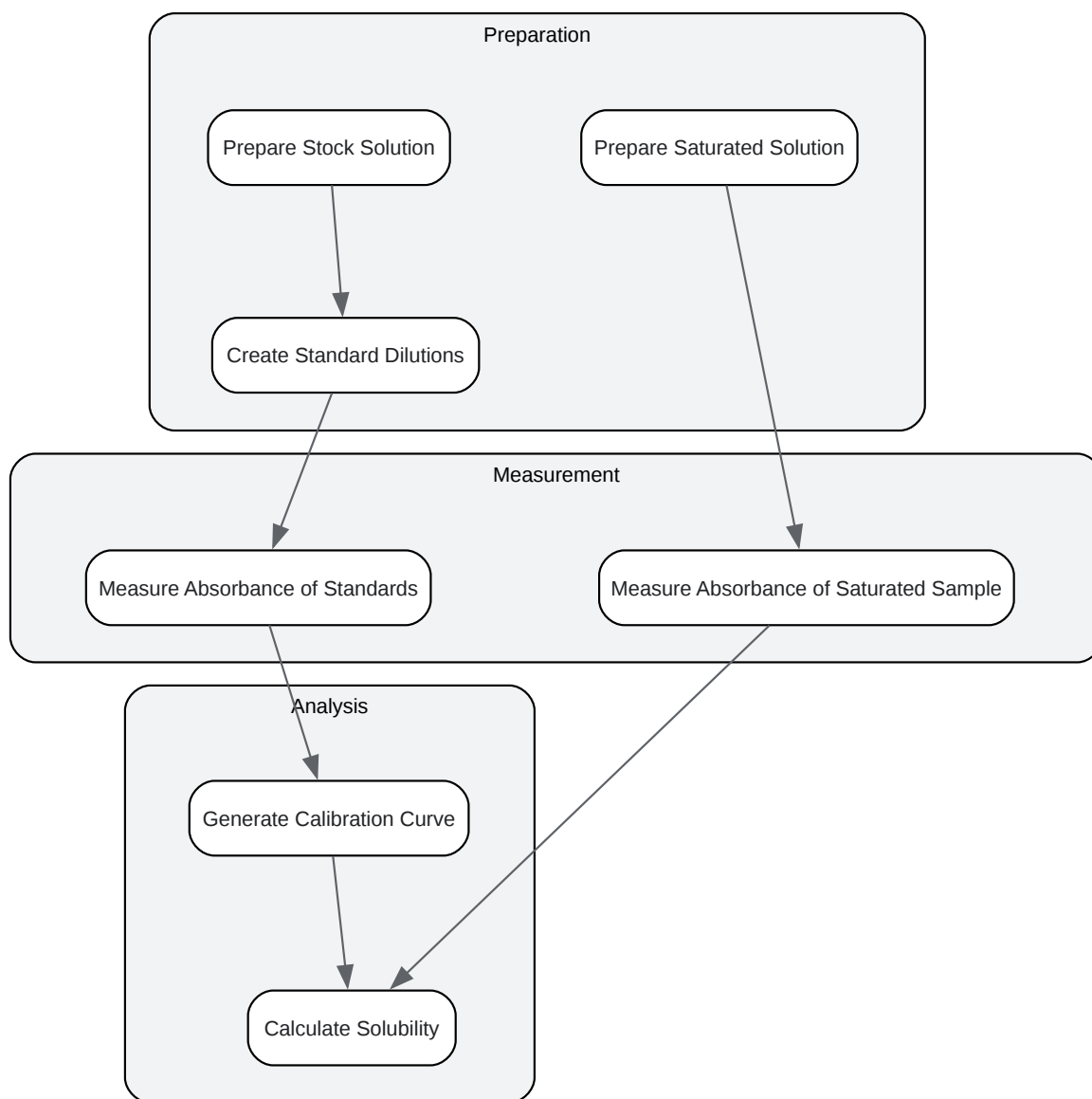
Experimental Protocol: Determination of Solubility via UV-Vis Spectrophotometry

The following is a generalized experimental protocol for determining the solubility of **4-Aminobenzyl alcohol** in a specific solvent using UV-Vis spectrophotometry. This method is based on the Beer-Lambert law, which correlates absorbance with concentration.

1. Preparation of Standard Solutions and Calibration Curve: a. Prepare a stock solution of **4-Aminobenzyl alcohol** of a known high concentration in the solvent of interest. b. From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution. c. Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Aminobenzyl alcohol** using a UV-Vis spectrophotometer. d. Plot a calibration curve of absorbance versus concentration. The resulting plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
2. Preparation of Saturated Solution: a. Add an excess amount of **4-Aminobenzyl alcohol** to a known volume of the solvent in a sealed container. b. Agitate the mixture at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). c. After agitation, allow the solution to settle, or centrifuge to separate the undissolved solid.
3. Measurement and Calculation: a. Carefully withdraw a known volume of the clear supernatant from the saturated solution. b. Dilute the supernatant with the solvent to a concentration that falls within the linear range of the calibration curve. c. Measure the absorbance of the diluted solution at λ_{max} . d. Using the equation from the calibration curve, calculate the concentration of the diluted solution. e. Account for the dilution factor to determine the concentration of the saturated solution, which represents the solubility of **4-Aminobenzyl alcohol** in that solvent at the specified temperature.

Visualization of Experimental and Synthetic Workflows

To provide a clearer understanding of the processes involving **4-Aminobenzyl alcohol**, the following diagrams illustrate a general experimental workflow for solubility determination and its role in a synthetic pathway.

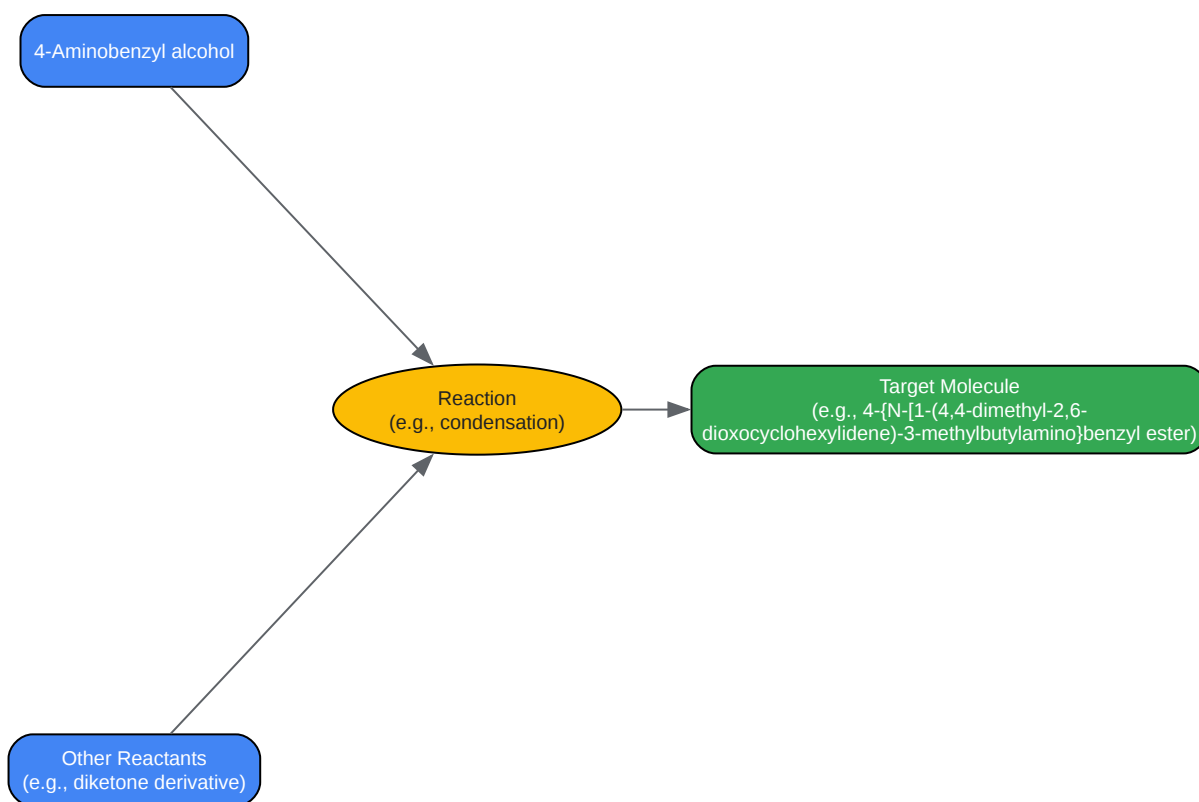


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Caption: Workflow for Solubility Determination by UV-Vis Spectrophotometry.

4-Aminobenzyl alcohol is a crucial intermediate in the synthesis of more complex molecules. For instance, it is used in the synthesis of 4-[N-[1-(4,4-dimethyl-2,6-dioxocyclohexylidene)-3-

methylbutylamino}benzyl ester.[1][4][6]



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Caption: Synthetic Pathway Involving **4-Aminobenzyl Alcohol**. Involving **4-Aminobenzyl Alcohol**.

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